

Comparative Guide: Piperidine-Oxane Scaffolds in Clinical Development

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Compound of Interest

Compound Name: 4-(oxan-4-ylmethoxy)piperidine

CAS No.: 933701-53-2

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Executive Summary: The "Magic Oxygen" Effect

In modern drug discovery, the Piperidine-Oxane (specifically Piperidine-Tetrahydropyran) scaffold has emerged as a critical bioisostere for the traditional piperidine-cyclohexane or biphenyl motifs. While the piperidine ring provides a basic center for receptor interaction (often forming a salt bridge with Asp/Glu residues), the incorporation of the oxane (tetrahydropyran) ring offers a strategic solution to the "molecular obesity" crisis in medicinal chemistry.

By replacing a methylene (-CH₂-) with an ethereal oxygen (-O-) in a lipophilic ring, developers achieve three critical optimizations:

- **LogD Reduction:** Lowers lipophilicity by ~1.0–1.5 log units, improving solubility and reducing phospholipidosis risk.
- **Metabolic Blocking:** The oxygen atom blocks oxidative metabolism (CYP450) at that position, extending half-life ().

- hERG Mitigation: Reduces the propensity for hERG channel trapping by lowering the overall lipophilicity of the basic amine tail.

This guide reviews the clinical performance of this scaffold, focusing on GPR119 agonists (Type 2 Diabetes) and emerging Nav1.7 inhibitors (Pain/Neuropathy).

Clinical Landscape: Comparative Analysis

The following table contrasts the performance of key clinical candidates utilizing the piperidine-oxane (or closely related spiro-oxane) architecture.

Feature	DS-8500a (Daiichi Sankyo)	GSK1292263 (GlaxoSmithKline)	MBX-2982 (Metabolex/Sanofi)
Target	GPR119 Agonist	GPR119 Agonist	GPR119 Agonist
Scaffold Class	Piperidine-Carbamate-Oxane	Piperidine-Ether-Pyridine	Piperidine-Tetrazole (Comparator)
Clinical Status	Phase II (Completed)	Phase II (Completed)	Phase II (Discontinued)
Key Outcome	Significant HbA1c reduction (-0.44%); No Tachyphylaxis.	Poor efficacy in T2DM; Tachyphylaxis observed.	Tachyphylaxis; Limited efficacy.
Metabolic Stability	High (Oxane blocks metabolism)	Moderate	Moderate
Safety Profile	Well tolerated; Low hypoglycemia risk.	GI side effects; PYY elevation.	Safety concerns noted.

Technical Insight: Why DS-8500a Succeeded Where Others Failed

The failure of early GPR119 agonists (like MBX-2982) was often attributed to tachyphylaxis (desensitization of the receptor) and poor physicochemical properties leading to off-target effects.

- DS-8500a utilizes a rigidified structure where the piperidine is linked to a lipophilic tail via a carbamate, but crucially, it balances this with polar motifs.
- GSK1292263 demonstrated that while the scaffold could stimulate gut hormones (GLP-1, PYY), it failed to translate into robust glucose lowering in humans, highlighting the importance of Ligand Efficiency (LE) which the oxane ring helps optimize.

Mechanistic & Structural Logic

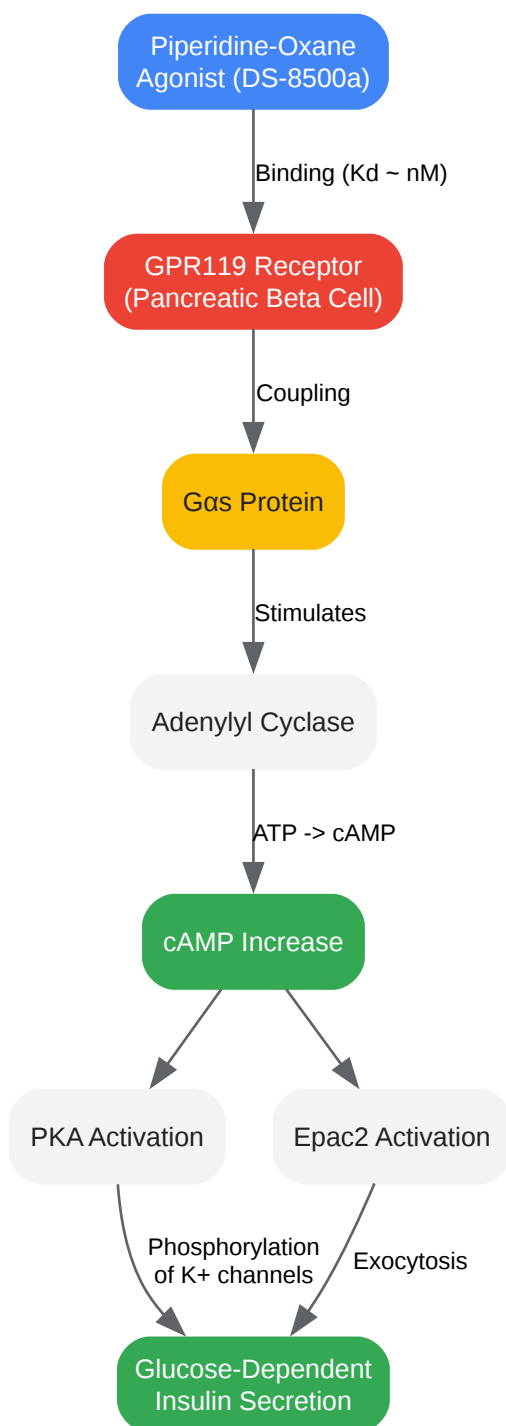
The Pharmacophore Argument

The piperidine-oxane scaffold is not merely a linker; it is a privileged structure for GPCR Class A targets.

- The Piperidine: Acts as the "warhead" anchor. In GPR119, the basic nitrogen interacts with the orthosteric site.
- The Oxane (Tetrahydropyran): Acts as the "hydrophobic tail" replacement. Unlike a phenyl ring (which is flat and highly lipophilic) or a cyclohexane (which is lipophilic and metabolically labile), the oxane ring maintains the chair conformation (3D shape) of cyclohexane but introduces polarity.

Visualization: GPR119 Signaling Pathway

The following diagram illustrates the downstream effects of the Piperidine-Oxane agonist binding to GPR119, leading to insulin secretion.



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Figure 1: Mechanism of Action for GPR119 Agonists.[1][2] The scaffold ensures selective binding, triggering the cAMP/PKA cascade specifically in pancreatic beta-cells.

Experimental Protocols

As a Senior Scientist, I recommend the following validated workflows for synthesizing and testing these scaffolds.

Synthesis: Reductive Amination Strategy

This is the industry-standard method for linking the piperidine core to the oxane ring (4-formyltetrahydropyran).

Reagents:

- Amine: 4-substituted piperidine (e.g., piperidine-4-carbamate).
- Aldehyde: Tetrahydro-2H-pyran-4-carbaldehyde.
- Reducing Agent: Sodium triacetoxyborohydride (STAB).
- Solvent: Dichloroethane (DCE) or DCM.

Step-by-Step Protocol:

- Activation: Dissolve 1.0 eq of the piperidine derivative and 1.1 eq of the oxane-aldehyde in dry DCE under atmosphere.
- Imine Formation: Add catalytic acetic acid (AcOH, 0.1 eq) to accelerate imine formation. Stir at Room Temperature (RT) for 1 hour.
- Reduction: Cool to 0°C. Add STAB (1.5 eq) portion-wise. The mild nature of STAB prevents reduction of the aldehyde before imine formation.
- Quench: Stir overnight at RT. Quench with saturated .
- Extraction: Extract with DCM (3x). Wash organic layer with brine.
- Purification: The basic nitrogen allows for easy purification via SCX-2 (Strong Cation Exchange) cartridges. Load, wash with MeOH, elute with

in MeOH.

In Vitro Validation: cAMP Hunter™ Assay

To verify the efficacy of the scaffold (as seen in the DS-8500a trials), use a cell-based cAMP accumulation assay.

Protocol Logic:

- Cell Line: CHO-K1 cells overexpressing human GPR119 (G α s coupled).
- Seeding: 10,000 cells/well in 384-well white plates. Incubate 24h.
- Agonist Addition: Prepare serial dilutions of the Piperidine-Oxane compound in assay buffer (HBSS + IBMX to inhibit PDE). Add to cells.
- Incubation: 30 minutes at 37°C. (Critical: Short time prevents receptor desensitization artifacts).
- Detection: Add Eu-cAMP tracer and ULight-anti-cAMP antibody (TR-FRET reagents).
- Readout: Measure FRET signal on EnVision plate reader (Excitation 320nm, Emission 615/665nm).
- Analysis: Plot signal vs. log[concentration]. Calculate
and
relative to a reference standard (e.g., MBX-2982).

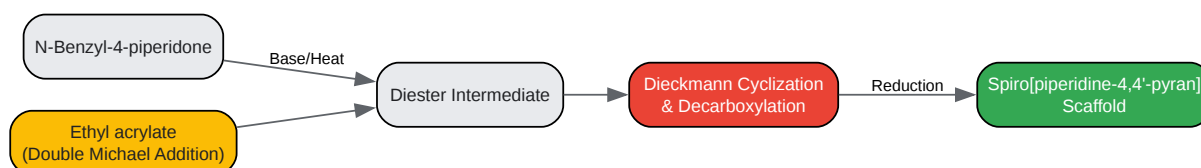
Emerging Applications: The Spiro-Connection

Beyond GPR119, the Spiro[piperidine-4,4'-tetrahydropyran] scaffold is gaining traction in infectious disease and pain management.

- MmpL3 Inhibitors (Tuberculosis): GSK has identified spiro-piperidine-oxane analogues that target the MmpL3 transporter in Mycobacterium tuberculosis. The spiro-fusion restricts conformational flexibility, improving binding affinity to the transporter channel.

- Nav1.7 Inhibitors: While sulfonamides (like PF-05089771) dominate, spiro-ether scaffolds are being explored to improve the CNS penetration and selectivity over Nav1.5 (cardiac channel).

Visualization: Synthesis Logic of Spiro-Scaffolds



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Figure 2: General synthetic pathway for accessing the rigid spiro-piperidine-oxane core.

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